

# Essential Safety and Operational Guidance for 2-(benzylamino)cyclopentan-1-ol

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## Compound of Interest

Compound Name: 2-(benzylamino)cyclopentan-1-ol

Cat. No.: B6267802

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For researchers, scientists, and professionals in drug development, the safe handling of chemical compounds is paramount. This document provides crucial safety and logistical information for the handling of **2-(benzylamino)cyclopentan-1-ol**, a compound utilized in pharmaceutical research and organic synthesis.<sup>[1]</sup> Adherence to these guidelines is essential for minimizing risks and ensuring a safe laboratory environment.

## Hazard Identification and Classification

**2-(benzylamino)cyclopentan-1-ol** and its analogs are classified as hazardous substances.<sup>[2]</sup> <sup>[3]</sup><sup>[4]</sup><sup>[5]</sup> Understanding these hazards is the first step in safe handling. The primary hazards associated with this chemical are summarized in the table below.

Hazard Classification	GHS Category	Description
Acute Toxicity (Oral)	Category 3	Toxic if swallowed <sup>[2]</sup>
Skin Corrosion/Irritation	Category 2	Causes skin irritation <sup>[2]</sup> <sup>[3]</sup>
Skin Sensitization	Category 1	May cause an allergic skin reaction <sup>[2]</sup>
Serious Eye Damage/Irritation	Category 1	Causes serious eye damage <sup>[2]</sup> <sup>[3]</sup>
Specific Target Organ Toxicity (Single Exposure)	Category 3	May cause respiratory irritation <sup>[2]</sup> <sup>[3]</sup>

Signal Word: Danger[2]

## Personal Protective Equipment (PPE)

Appropriate personal protective equipment is mandatory when handling **2-(benzylamino)cyclopentan-1-ol**. The following table outlines the required PPE.

Body Part	Required PPE	Standard
Eyes/Face	Tightly fitting safety goggles with side-shields	Conforming to EN 166 (EU) or NIOSH (US)[2]
Skin/Body	Fire/flame resistant and impervious clothing, Protective gloves	-
Respiratory	Full-face respirator	Required if exposure limits are exceeded or irritation is experienced[2]

## Handling and Storage Procedures

Proper handling and storage are critical to prevent exposure and maintain the chemical's stability.

Handling:

- Use only in a well-ventilated area or outdoors.[2][3]
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[2][3]
- Wash hands and any exposed skin thoroughly after handling.[2][3]
- Do not eat, drink, or smoke when using this product.[2]
- Contaminated work clothing should not be allowed out of the workplace.[2]

Storage:

- Store in a well-ventilated place.[2]
- Keep the container tightly closed.[2]
- Store locked up.[2]

## Emergency and First-Aid Measures

In case of exposure, immediate action is necessary.

Exposure Route	First-Aid Procedure
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. Get medical help if you feel unwell.[2]
Skin Contact	Take off contaminated clothing immediately. Wash with plenty of water. If skin irritation or rash occurs, get medical help.[2]
Eye Contact	Immediately rinse with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get medical help.[2]
Ingestion	Rinse mouth with water. Get emergency medical help immediately.[2]

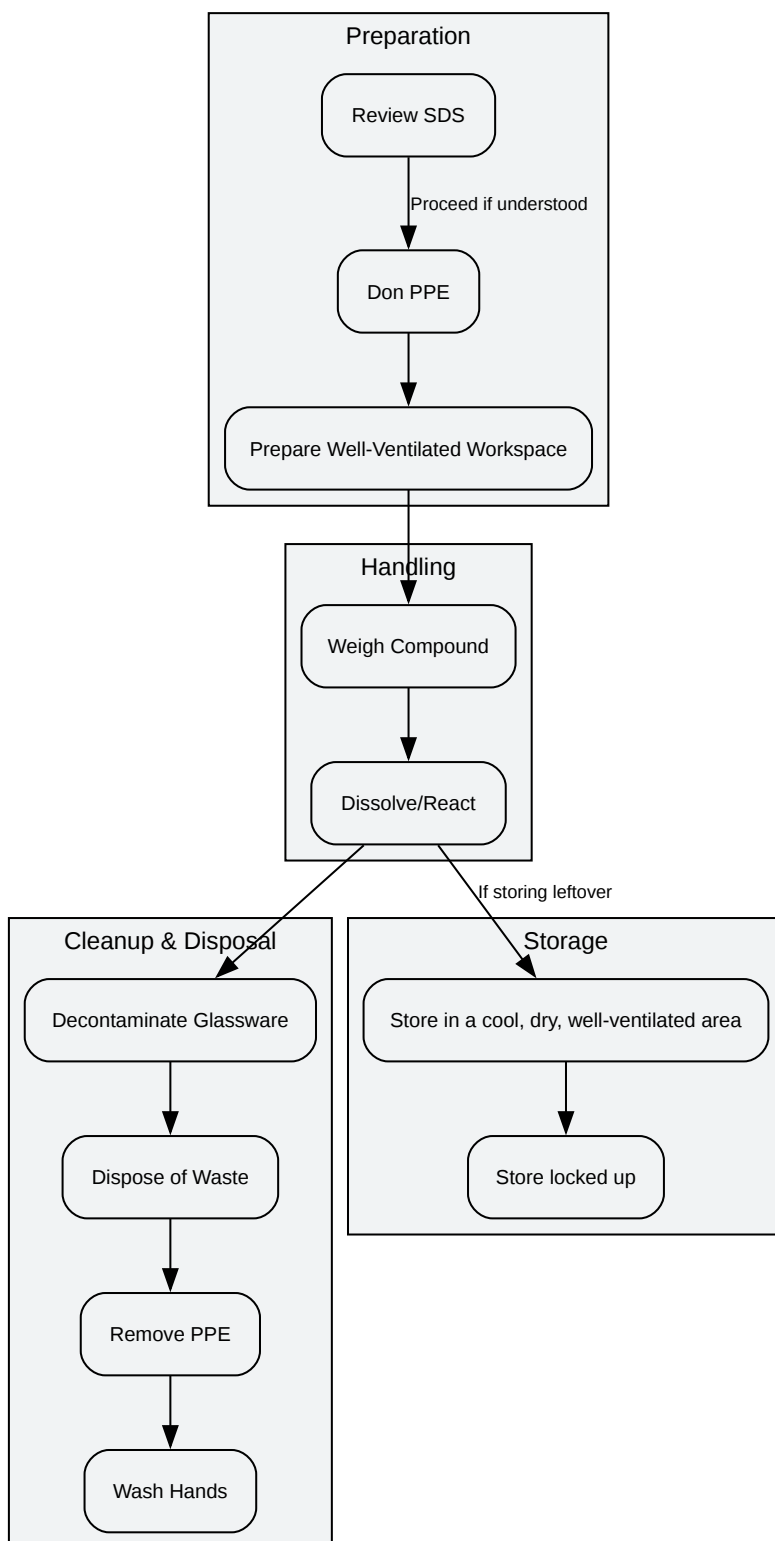
## Disposal Plan

Dispose of **2-(benzylamino)cyclopentan-1-ol** and its container in accordance with all applicable local, regional, and national laws and regulations.[2] The material should be sent to an appropriate treatment and disposal facility.[2]

## Experimental Workflow for Safe Handling

The following diagram outlines the standard operating procedure for safely handling **2-(benzylamino)cyclopentan-1-ol** in a laboratory setting.

## Experimental Workflow for Handling 2-(benzylamino)cyclopentan-1-ol

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